N-(4-Chlorophenyl)benzenesulfonamide: A Technical Overview

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*N-(4-Chlorophenyl)benzenesulfonamide*	
Cat. No.:	*B1346021*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization data for **N-(4-Chlorophenyl)benzenesulfonamide**. It includes key physical and chemical properties, a detailed experimental protocol for its synthesis, and visualizations of the synthetic route and a relevant biological signaling pathway where related compounds have shown activity.

Physicochemical and Spectroscopic Characterization

The fundamental properties of **N-(4-Chlorophenyl)benzenesulfonamide** are summarized below. These data are essential for its identification, handling, and application in research settings.

Physical and Chemical Properties

© 2025 BenchChem. All rights reserved.

Property	Value	Reference
CAS Number	4750-28-1	[1][2]
Molecular Formula	$C_{12}H_{10}ClNO_2S$	[2]
Molecular Weight	267.73 g/mol	[1]
Melting Point	121-122 °C	
Boiling Point	407.7 ± 47.0 °C (Predicted)	
IUPAC Name	N-(4-chlorophenyl)benzenesulfonamide	[1]

Spectroscopic Data

Precise spectroscopic data for **N-(4-Chlorophenyl)benzenesulfonamide** is not readily available in the public domain. However, the following tables present the ^{1}H NMR, ^{13}C NMR, and FT-IR data for a closely related analogue, N-(4-Chlorophenyl)-4-methylbenzenesulfonamide, which can serve as a reference for spectral interpretation.[3]

^{1}H NMR (400 MHz, $CDCl_3$) of N-(4-Chlorophenyl)-4-methylbenzenesulfonamide[3]

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
7.68	Doublet	8.4	Aromatic Protons
7.49	Singlet	-	NH Proton
7.23	Doublet	8.4	Aromatic Protons
7.17	Doublet	8.8	Aromatic Protons
7.04	Doublet	8.8	Aromatic Protons
2.37	Singlet	-	Methyl Protons

^{13}C NMR (100 MHz, $CDCl_3$) of N-(4-Chlorophenyl)-4-methylbenzenesulfonamide[3]

© 2025 BenchChem. All rights reserved.

Chemical Shift (δ) ppm	Assignment
144.2	Aromatic Carbon
135.6	Aromatic Carbon
135.2	Aromatic Carbon
130.8	Aromatic Carbon
129.8	Aromatic Carbon
129.4	Aromatic Carbon
127.3	Aromatic Carbon
122.8	Aromatic Carbon
21.6	Methyl Carbon

FT-IR Characteristic Peaks of a Sulfonamide

The following are characteristic infrared absorption frequencies for the sulfonamide functional group.[4]

Wavenumber (cm^{-1})	Vibration Mode
~3300	N-H Stretch
1370-1335	SO_2 Asymmetric Stretch
1170-1150	SO_2 Symmetric Stretch

Mass Spectrometry

The mass spectrum of **N-(4-Chlorophenyl)benzenesulfonamide** shows a molecular ion peak corresponding to its molecular weight.

© 2025 BenchChem. All rights reserved.

m/z	Interpretation	Reference
267	$[M]^+$ (Molecular Ion)	[1][5]
128	Fragment	[1]
126	Fragment	[1]

Experimental Protocols

Synthesis of N-(4-Chlorophenyl)benzenesulfonamide

The synthesis of **N-(4-Chlorophenyl)benzenesulfonamide** is typically achieved via the reaction of benzenesulfonyl chloride with 4-chloroaniline in the presence of a base.

Materials:

- Benzenesulfonyl chloride
- 4-Chloroaniline
- Pyridine or other suitable base
- Dichloromethane (DCM) or other suitable solvent
- Hydrochloric acid (HCl), 1M solution
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Crushed ice

Procedure:

- In a round-bottom flask, dissolve 4-chloroaniline in dichloromethane.
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add benzenesulfonyl chloride to the stirred solution.

© 2025 BenchChem. All rights reserved.

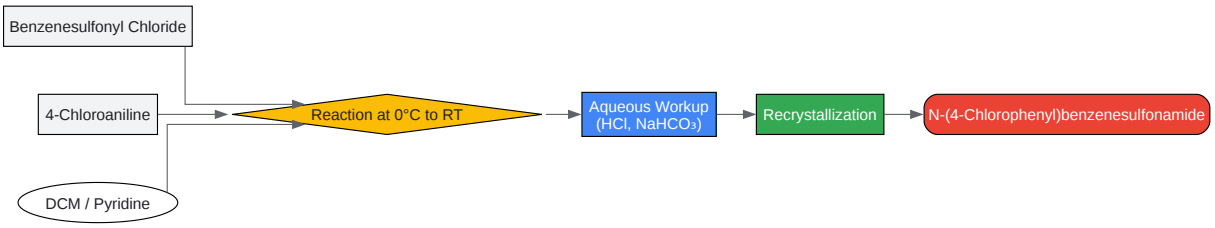
- Add pyridine dropwise to the reaction mixture, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with 1M HCl, water, and saturated sodium bicarbonate solution.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield **N-(4-Chlorophenyl)benzenesulfonamide** as a solid.

Visualizations

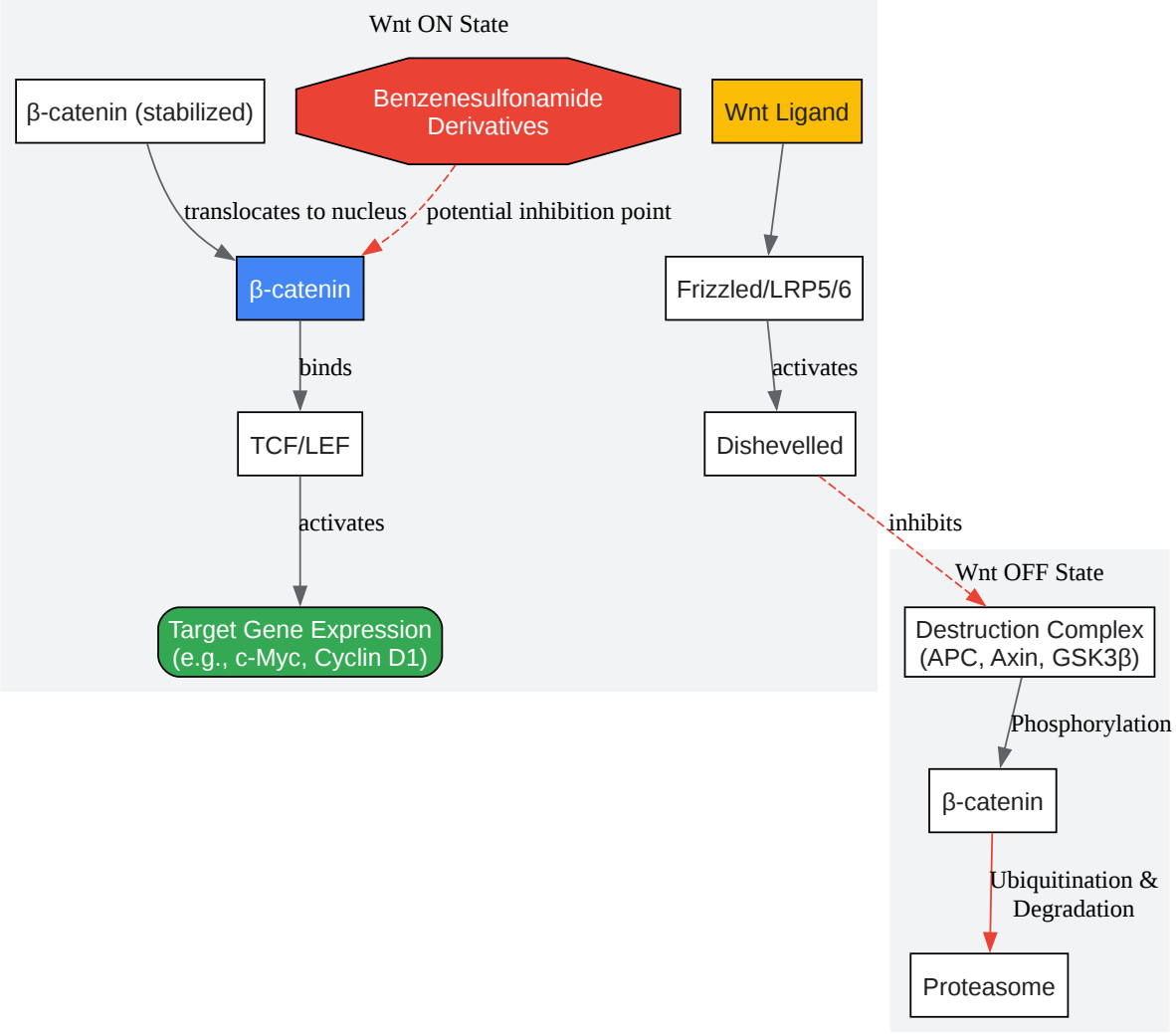
Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of **N-(4-Chlorophenyl)benzenesulfonamide**.

© 2025 BenchChem. All rights reserved.



© 2025 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2025 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. N-(4-Chlorophenyl)benzenesulfonamide | C12H10ClNO2S | CID 20865 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-(4-Chlorophenyl)benzenesulfonamide - Amerigo Scientific [amerigoscientific.com]
- 3. rsc.org [rsc.org]
- 4. researchgate.net [researchgate.net]
- 5. dev.spectrabase.com [dev.spectrabase.com]
- To cite this document: BenchChem. [N-(4-Chlorophenyl)benzenesulfonamide: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346021#n-4-chlorophenyl-benzenesulfonamide-characterization-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2025 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2025 BenchChem. All rights reserved.